

# An In-depth Technical Guide to 4-Nitro-N-phenylbenzenesulfonamide

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## Compound of Interest

Compound Name:	4-Nitro-N-phenylbenzenesulfonamide
Cat. No.:	B182241

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This technical guide provides a comprehensive overview of **4-Nitro-N-phenylbenzenesulfonamide**, a chemical compound of interest in various scientific domains. This document details its chemical structure, identification numbers, physicochemical properties, synthesis protocols, and crystallographic data.

## Core Compound Information

### Chemical Structure and Identifiers

**4-Nitro-N-phenylbenzenesulfonamide** is an organic compound featuring a nitro group and a sulfonamide linkage between two phenyl rings.

### Structure:



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